

Isonicotinate: A Comprehensive Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: *Isonicotinate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling of **isonicotinate** and its common derivatives, such as isonicotinic acid and its esters, in a laboratory setting. This document is intended for researchers, scientists, and drug development professionals who may be working with these compounds. It covers essential safety protocols, physical and chemical properties, toxicological data, and emergency procedures. Furthermore, it provides detailed experimental protocols for the synthesis and analysis of **isonicotinates** and explores the well-established mechanism of action of the prominent **isonicotinate** derivative, isoniazid.

Executive Summary

Isonicotinates are a class of chemical compounds derived from isonicotinic acid (pyridine-4-carboxylic acid). While valuable in various research and pharmaceutical applications, particularly as precursors to drugs like isoniazid, they necessitate careful handling due to their potential health hazards. This guide emphasizes the importance of adhering to strict safety protocols to minimize exposure and mitigate risks in the laboratory. The information presented is compiled from safety data sheets (SDS) and peer-reviewed scientific literature to ensure accuracy and relevance for the target audience.

Physicochemical and Toxicological Data

Understanding the fundamental properties and toxicity of **isonicotinates** is crucial for safe handling. The following tables summarize key quantitative data for isonicotinic acid and its methyl and ethyl esters.

Table 1: Physical and Chemical Properties of Common **Isonicotinates**

Property	Isonicotinic Acid	Methyl Isonicotinate	Ethyl Isonicotinate
CAS Number	55-22-1	2459-09-8	1570-45-2
Molecular Formula	C ₆ H ₅ NO ₂	C ₇ H ₇ NO ₂	C ₈ H ₉ NO ₂
Molar Mass	123.11 g/mol	137.14 g/mol	151.16 g/mol
Appearance	White crystalline powder	Colorless to yellow liquid	Colorless to yellow liquid
Melting Point	314-319 °C (decomposes)	8.5 °C	16-18 °C
Boiling Point	Sublimes	208-209 °C	220 °C
Flash Point	Not applicable	87 °C	87 °C
Solubility	Soluble in hot water, alcohol	Soluble in water, alcohol, ether	Low water solubility

Table 2: Toxicological Data for **Isonicotinates**

Compound	Test	Route	Species	Dose	Reference
Isonicotinic Acid	LD50	Oral	Rat	5000 mg/kg	[1] [2]
Isonicotinic Acid	LD50	Oral	Mouse	3123 mg/kg	[1]
Methyl Isonicotinate	LD50	Oral	Rat	3906 mg/kg	[3]
Methyl Isonicotinate	LD50	Dermal	Rabbit	3828 mg/kg	[3]

Table 3: GHS Hazard Information for **Isonicotinates**

Compound	GHS Pictograms	Signal Word	Hazard Statements
Isonicotinic Acid	GHS07	Warning	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. [4] [5]
Methyl Isonicotinate	GHS07	Warning	H227: Combustible liquid. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. [6] [7]
Ethyl Isonicotinate	GHS07	Warning	H227: Combustible liquid.

Laboratory Safety and Handling Protocols

Adherence to standardized safety procedures is paramount when working with **isonicotinates**. The following protocols are designed to minimize the risk of exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.

- Eye and Face Protection: ANSI-approved safety glasses with side shields or chemical splash goggles are mandatory.^{[1][8]} A face shield should be worn when there is a significant risk of splashing.
- Skin Protection: A flame-resistant lab coat, buttoned to its full length, must be worn.^[8] Full-length pants and closed-toe shoes are required at all times in the laboratory.^[8]
- Hand Protection: Chemical-resistant gloves, such as nitrile, neoprene, or butyl rubber, must be worn.^[9] Gloves should be inspected for integrity before each use and disposed of immediately if contaminated.^{[2][10]} Always wash hands thoroughly after removing gloves.

Engineering Controls

- Ventilation: All work with **isonicotinates**, especially volatile esters or dusty solid forms, should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.^{[8][11]}
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.^{[5][12]}

Handling and Storage

- General Handling: Avoid contact with skin, eyes, and clothing.^{[1][5]} Do not breathe dust or vapors.^{[4][6]} Use with adequate ventilation.^[13] Wash hands thoroughly after handling.^{[6][11]}
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.^{[7][11]} Keep containers tightly closed when not in use.^{[6][14]}

Spill and Emergency Procedures

In the event of a spill or accidental exposure, prompt and appropriate action is critical.

- Spill Response:

- Small Spills (<1 L): If trained, you may clean up the spill using an appropriate spill kit.[15] Evacuate the immediate area and eliminate all ignition sources.[15] Wear appropriate PPE. Absorb liquid spills with an inert material (e.g., vermiculite, sand) and sweep up solid spills, avoiding dust generation.[2][16] Place the waste in a sealed, labeled container for disposal.
- Large Spills (>1 L): Evacuate the laboratory immediately and alert others.[15] Contact your institution's emergency response team.

- First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[1][2][6] Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[1][2][5] Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air.[2][5][6] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[2][6] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[13] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.

Waste Disposal

All **isonicotinate** waste must be handled as hazardous waste. Dispose of unwanted material and contaminated items in a properly labeled, sealed container.[6][16] Follow all local, state, and federal regulations for chemical waste disposal.[16]

Experimental Protocols

The following sections provide detailed methodologies for common laboratory procedures involving **isonicotinates**.

Synthesis of Methyl Isonicotinate via Fischer Esterification

This protocol describes the synthesis of methyl **isonicotinate** from isonicotinic acid and methanol using an acid catalyst.

Materials:

- Isonicotinic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- To a stirred solution of isonicotinic acid (e.g., 10 mmol) in methanol (e.g., 20 mL) in a round-bottom flask, slowly add concentrated sulfuric acid (e.g., 20 mmol) dropwise at 0 °C (ice bath).

- Heat the reaction mixture to reflux (approximately 65 °C) and maintain for 12 hours.[17]
- Cool the mixture to room temperature and dilute with water (e.g., 25 mL).[17]
- Remove the methanol under reduced pressure using a rotary evaporator.
- Neutralize the remaining aqueous solution by carefully adding saturated sodium bicarbonate solution until the pH is approximately 7-8.
- Extract the aqueous layer three times with ethyl acetate.
- Combine the organic layers and wash with brine (saturated NaCl solution).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude methyl **isonicotinate**.
- The product can be further purified by vacuum distillation.[17]

Analysis of Isonicotinic Acid by High-Performance Liquid Chromatography (HPLC)

This protocol outlines an HPLC method for the quantitative analysis of isonicotinic acid.

Instrumentation and Materials:

- HPLC system with a UV detector
- Primesep 100 mixed-mode column (4.6 x 150 mm, 5 µm) or equivalent
- Acetonitrile (HPLC grade)
- Sulfuric acid
- Water (HPLC grade)
- Isonicotinic acid standard
- Volumetric flasks and pipettes

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of 10% acetonitrile and 90% water containing 0.05% sulfuric acid.[11]
- Standard Solution Preparation: Prepare a stock solution of isonicotinic acid (e.g., 1.0 mg/mL) in a 50:50 mixture of acetonitrile and water.[11] Prepare a series of calibration standards by diluting the stock solution.
- Sample Preparation: Dissolve the sample containing isonicotinic acid in the same diluent as the standards to a known concentration.
- HPLC Conditions:
 - Column: Primesep 100, 4.6 x 150 mm, 5 μ m[11]
 - Mobile Phase: 10% MeCN / 90% H₂O with 0.05% H₂SO₄[11]
 - Flow Rate: 1.0 mL/min[11]
 - Detection: UV at 200 nm[11]
 - Injection Volume: 1 μ L[11]
- Analysis: Inject the standards and samples onto the HPLC system. Construct a calibration curve by plotting the peak area of the standards against their concentration. Determine the concentration of isonicotinic acid in the samples from the calibration curve.

Mechanism of Action: The Isoniazid Example

Isoniazid (isonicotinic acid hydrazide), a primary drug for treating tuberculosis, is a well-studied derivative of **isonicotinate**. Its mechanism of action provides a clear example of a biological pathway involving this chemical class.

Isoniazid is a prodrug that requires activation within the *Mycobacterium tuberculosis* bacterium. [6][9][16] The activation is carried out by the mycobacterial enzyme catalase-peroxidase (KatG).[3][6][16] KatG converts isoniazid into a reactive isonicotinic acyl radical. This radical then covalently binds to nicotinamide adenine dinucleotide (NAD⁺) to form an isonicotinoyl-

NAD adduct.[9][16] This adduct is a potent inhibitor of the enzyme InhA, an enoyl-acyl carrier protein reductase.[3][6] InhA is a crucial component of the fatty acid synthase II (FAS-II) system, which is responsible for the synthesis of mycolic acids.[6][9] Mycolic acids are essential, long-chain fatty acids that are a major component of the mycobacterial cell wall, providing structural integrity and impermeability.[6] By inhibiting InhA, isoniazid blocks mycolic acid synthesis, leading to a compromised cell wall and ultimately, bacterial cell death.[6]



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Caption: Mechanism of action of Isoniazid in *Mycobacterium tuberculosis*.

Conclusion

Isonicotinates are versatile compounds with significant applications in research and development. However, their potential hazards necessitate a thorough understanding of their properties and strict adherence to safety protocols. By implementing the guidelines outlined in this technical guide, researchers can work safely with **isonicotinates**, minimizing risks to themselves and their colleagues while advancing scientific discovery. This guide serves as a foundational resource, and it is imperative that laboratory personnel always consult the specific Safety Data Sheet for the particular **isonicotinate** compound being used and adhere to their institution's safety policies.

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